

Application Notes and Protocols: Al-Ni Alloys in Hydrogen Production Catalysis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Aluminium-nickel

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This document provides detailed application notes and experimental protocols for the use of Aluminum-Nickel (Al-Ni) alloys as catalysts and reagents in hydrogen production. The focus is on the preparation of activated nickel catalysts (Raney Nickel) and the direct generation of hydrogen through hydrolysis.

Application 1: Preparation and Use of Activated Porous Nickel Catalysts from Al-Ni Alloys

Al-Ni alloys, commonly in a 1:1 ratio, serve as the precursor for producing Raney Nickel, a highly efficient and widely used heterogeneous catalyst in hydrogenation reactions and steam reforming for hydrogen production.^{[1][2]} The high catalytic activity is achieved by selectively leaching the aluminum from the alloy, resulting in a porous, high-surface-area nickel structure.^{[1][3]} This activated form is often referred to as a "sponge-metal" or "metal skeleton" catalyst.^[1]

Protocol 1.1: Catalyst Activation via Alkaline Leaching

This protocol details the process of activating the Al-Ni alloy by removing aluminum using a concentrated sodium hydroxide solution.^{[1][4]} The procedure should be conducted in a well-ventilated fume hood with appropriate personal protective equipment.

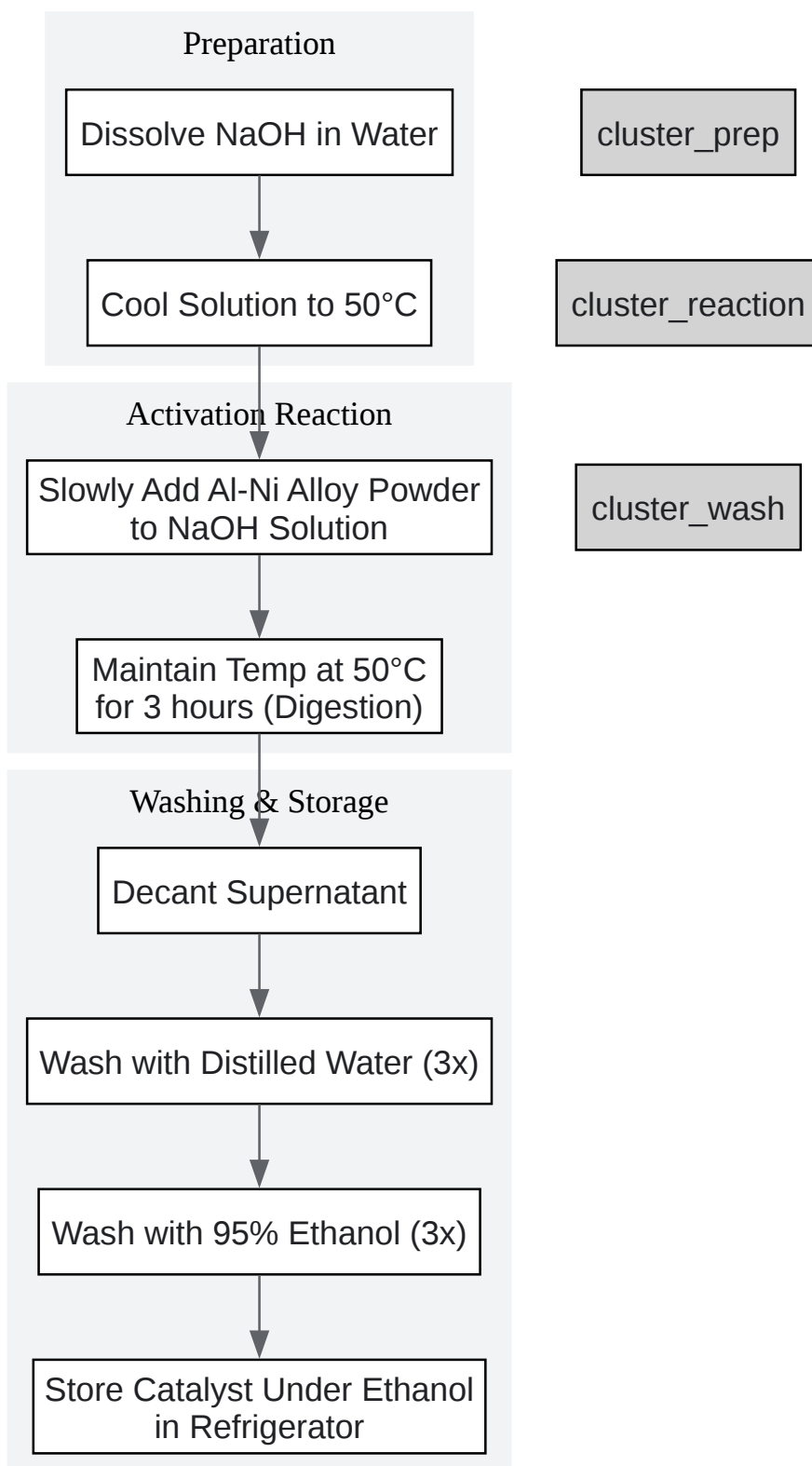
Materials:

- Raney Nickel-Aluminum alloy powder (1:1 Ni:Al)[1]
- Sodium Hydroxide (NaOH) pellets, c.p.[4]
- Distilled water
- 95% Ethanol
- Equipment: Erlenmeyer flask, stainless-steel stirrer, thermometer, ice bath, centrifuge bottles.[4]

Procedure:

- Prepare NaOH Solution: In a 2L Erlenmeyer flask, dissolve 160 g of NaOH pellets in 600 ml of distilled water. The dissolution is exothermic; cool the solution to 50°C using an ice bath. [4]
- Alloy Addition: While stirring the NaOH solution rapidly, add 125 g of Al-Ni alloy powder in small portions over 25-30 minutes.[4] Maintain the temperature at $50 \pm 2^\circ\text{C}$ by controlling the rate of alloy addition and using the ice bath.[4]
- Digestion: After the complete addition of the alloy, continue stirring at 50°C for a total of 3 hours from the start of the addition.[4] This "digestion" process selectively dissolves the aluminum.[2][3]
- Washing and Decanting: Once digestion is complete, stop stirring and allow the nickel catalyst to settle. Decant the supernatant sodium aluminate solution. Wash the catalyst by adding 500 ml of distilled water, stirring for 3-5 minutes, and decanting again. Repeat this washing step at least three times.
- Ethanol Wash: Transfer the catalyst to a 250 ml centrifuge bottle using 95% ethanol.[4] Wash the catalyst three times by stirring with 150 ml portions of 95% ethanol, using a centrifuge to separate the catalyst after each wash.[4]
- Storage: The activated catalyst is pyrophoric when dry and should be kept wet, stored under water or ethanol in a refrigerator.[1][4] Its activity may decrease over time, but it remains highly active for about two weeks when stored properly.[4]

Diagram 1: Workflow for Al-Ni Catalyst Activation



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Caption: Workflow for activating Al-Ni alloy to produce porous nickel catalyst.

Protocol 1.2: Characterization of Activated Al-Ni Catalysts

Characterization is crucial to confirm the successful activation and determine the physicochemical properties of the catalyst, which influence its performance.

Recommended Techniques:

- X-Ray Diffraction (XRD): To identify the crystalline phases present in the catalyst before and after leaching.[3] Successful activation is indicated by the disappearance of Al-containing phases and the appearance of face-centered cubic nickel.[3]
- Scanning Electron Microscopy (SEM): To visualize the surface morphology and porous structure created by the leaching process.[5]
- Brunauer-Emmett-Teller (BET) Analysis: To measure the specific surface area of the catalyst. [1][6] Activated Raney Nickel typically has a high surface area (50-100 m²/g).[1]
- Temperature Programmed Reduction (TPR): To study the reducibility of the nickel species and the interaction between nickel and any residual alumina.[6][7]

Table 1: Typical Physicochemical Properties of Activated Al-Ni (Raney Nickel)

Property	Description	Typical Value	Citation
Chemical Formula	Nickel with residual Aluminum	Ni-Al	[1]
Appearance	Grayish, porous solid	-	[1]
Density	Bulk density varies with preparation	~6.9 g/cm ³	[1]
Specific Surface Area	High surface area due to porous structure	50-100 m ² /g	[1]
Stability	Pyrophoric when dry	-	[1][4]

Application 2: Direct Hydrogen Production via Hydrolysis of Al-Ni Alloys in Alkaline Water

Al-Ni alloys can be used to generate hydrogen directly through a hydrolysis reaction in an alkaline solution.[8][9] The inclusion of nickel accelerates the corrosion rate of aluminum, thereby increasing the rate of hydrogen generation significantly compared to pure aluminum.[8][10]

Protocol 2.1: Measurement of Hydrogen Generation Rate by Hydrolysis

This protocol describes a method for quantifying the rate of hydrogen production from the reaction of an Al-Ni alloy with an NaOH solution.

Materials:

- Al-Ni alloy samples (e.g., 0.5-1.5 wt.% Ni)[8]
- NaOH solution (e.g., 10 wt.%)[8]
- Equipment: Reaction vessel (e.g., Pyrex glass beaker), mass flow meter or gas collection apparatus (e.g., gas burette), water bath for temperature control, zero-resistance ammeter (for galvanic corrosion studies).[10]

Procedure:

- Setup: Place a known volume (e.g., 50 mL) of the NaOH solution into the reaction vessel.[10] Maintain the desired temperature (e.g., 30°C) using a water bath.[8]
- Reaction Initiation: Introduce a pre-weighed Al-Ni alloy sample with a known surface area into the NaOH solution.
- Measurement: Immediately begin measuring the volume of hydrogen gas produced over time using a mass flow meter or by collecting the gas in an inverted burette filled with water.[10]

- **Calculation:** Record the cumulative volume of hydrogen generated at regular time intervals. The hydrogen generation rate is calculated by dividing the volume of H₂ produced by the surface area of the alloy sample and the reaction time (e.g., in mL/cm²·min).[8]
- **Data Analysis:** Plot the hydrogen generation rate as a function of Ni content, NaOH concentration, or temperature to determine optimal conditions.

Diagram 2: Experimental Setup for Hydrogen Generation via Hydrolysis

Caption: Setup for measuring H₂ generation rate from Al-Ni alloy hydrolysis.

Quantitative Data on Hydrogen Generation

The rate of hydrogen production is highly dependent on the alloy composition and reaction conditions.

Table 2: Effect of Ni Content on Hydrogen Generation Rate

Reaction Conditions: 10 wt.% NaOH solution at 30°C.

Alloy Composition	Hydrogen Generation Rate (mL/cm ² ·min)	Performance vs. Pure Al	Citation
Pure Al	2.58	1.0x	[8][9]
Al-0.5 wt.% Ni	16.6	~6.4x	[8][9]
Al-1.0 wt.% Ni	16.6	~6.4x	[8][9]

| Al-1.5 wt.% Ni | 12.54 | ~4.9x |[8][9] |

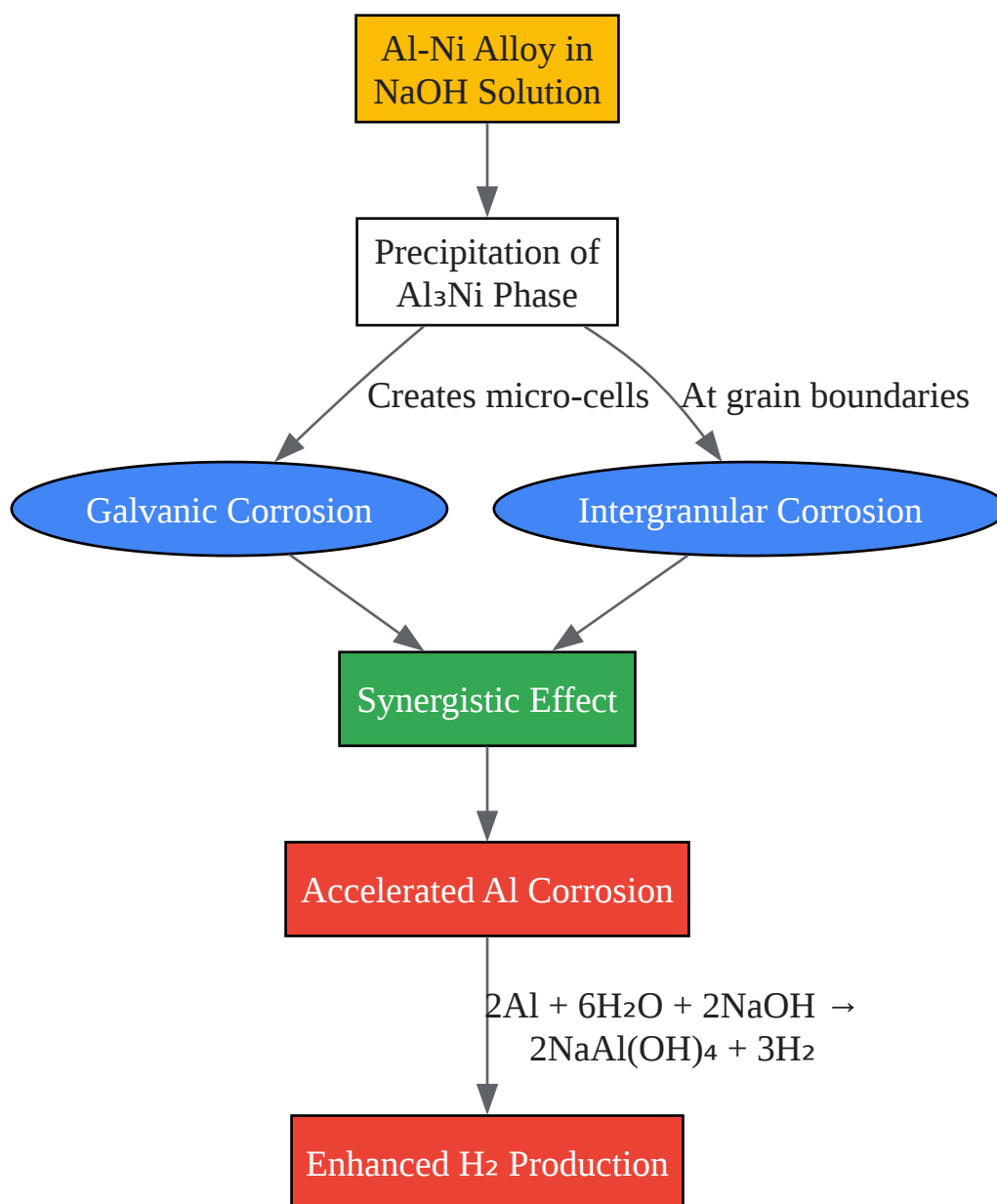
Table 3: Effect of Temperature and NaOH Concentration on Al-1wt.%Ni Alloy

NaOH Concentration (wt.%)	Temperature (°C)	Hydrogen Generation Rate (mL/cm ² ·min)	Citation
1	30	3.15	[8][9]
10	30	16.6	[8][9]
10	50	54.5	[8][9]
20	30	~16.6 (little change)	[8]

Mechanism of Enhanced Hydrogen Production

The enhanced performance of Al-Ni alloys is attributed to the synergistic effects of galvanic and intergranular corrosion.[8][9] The precipitated Al₃Ni phase is electrochemically more noble than the aluminum matrix, creating micro-galvanic cells that accelerate the corrosion of aluminum and thus the hydrolysis reaction.[8]

Diagram 3: Mechanism of Accelerated Hydrolysis



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Caption: Synergistic corrosion mechanisms enhancing H₂ production from Al-Ni alloys.

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- To cite this document: BenchChem. [Application Notes and Protocols: Al-Ni Alloys in Hydrogen Production Catalysis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b105184#use-of-al-ni-alloys-in-hydrogen-production-catalysts]

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